

# Addressing non-target species capture in Cue-lure traps.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cue-lure (Standard)

Cat. No.: B1669329

[Get Quote](#)

## Technical Support Center: Cue-lure Traps

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address the issue of non-target species capture in Cue-lure traps.

## Frequently Asked Questions (FAQs)

Q1: Is the Cue-lure attractant itself attracting a wide range of non-target species?

A1: Research indicates that Cue-lure is highly specific and does not, on its own, attract a significant number of non-target insects.<sup>[1]</sup> The primary issue with non-target capture in Cue-lure traps stems from secondary attraction.

Q2: What is secondary attraction and how does it lead to non-target species capture?

A2: Secondary attraction occurs when non-target species are not drawn by the Cue-lure itself, but by the scent of decaying insects that have been previously captured in the trap.<sup>[1]</sup> This is particularly attractive to saprophagous insects, which feed on decaying organic matter. A study in Hawaii found that traps containing decaying fruit flies attracted a diverse range of non-target saprophagous insects, primarily from the order Diptera.<sup>[1]</sup>

Q3: What are the most common non-target species found in Cue-lure traps?

A3: The most common non-target species are typically saprophagous insects. These can include various species of flies (Diptera) and beetles (Coleoptera). The specific non-target species can vary significantly depending on the geographical location and the surrounding habitat.

Q4: How can I minimize the capture of beneficial insects like bees?

A4: To minimize the capture of beneficial insects such as bees, consider the color of your traps. Studies have shown that red or green colored traps tend to capture fewer bees compared to white, yellow, or blue traps. While yellow is attractive to the target fruit flies, opting for green may offer a compromise between target capture and reducing bycatch of pollinators.

Q5: Can modifying the trap design reduce non-target capture?

A5: Yes, modifying the trap design can help. Reducing the size of the entry holes can physically exclude larger non-target insects while still allowing the target fruit flies to enter. While specific protocols for commercial traps are not readily available, the principle of size exclusion is a key strategy.

## Troubleshooting Guide

Problem: I am catching a large number of non-target insects in my Cue-lure traps.

Possible Cause	Troubleshooting Step	Expected Outcome
Infrequent trap servicing	Increase the frequency of trap servicing to at least once a week. Promptly remove all captured insects.	Reduces the accumulation of decaying organic matter, thereby minimizing secondary attraction for saprophagous insects.
Use of inappropriate preservatives	If using a preservative, switch to mineral oil. Avoid using ethylene glycol, as it can be attractive to some non-target insects.	Mineral oil helps to preserve captured insects and reduce the odor of decay, making the trap less attractive to non-target scavengers.
Trap color is highly attractive to non-target species	If using white, yellow, or blue traps, consider switching to green or red traps.	May decrease the number of non-target insects, particularly bees, that are visually attracted to the trap.
Entry holes are too large	Modify the trap entrance to be smaller. For DIY traps, an entry hole of 2-10mm is suggested. For Steiner or McPhail traps, consider adding a screen or a plate with smaller perforations over the existing entrance.	Physically prevents larger non-target insects from entering the trap while allowing smaller target fruit flies to pass through.
Trap placement in a high non-target traffic area	Relocate traps away from areas with high densities of non-target insects, if possible, without compromising the monitoring of the target species.	Reduces the chances of incidental capture of non-target species that are abundant in that specific microhabitat.

## Data on Trap Color and Insect Attraction

The color of a trap can significantly influence the types of insects it attracts. Below is a summary of findings on the attractiveness of different colors to fruit flies and non-target insects.

Trap Color	Attraction to Target Fruit Flies (e.g., Bactrocera species)	Attraction to Non-Target Insects (especially bees)	Recommendation for Reducing Non-Target Capture
Yellow	High	High	Use with caution in areas with high bee activity.
Green	Moderate to High	Low to Moderate	A good compromise for attracting target species while potentially reducing bee bycatch.
White	Moderate	High	Generally not recommended if bee capture is a concern.
Blue	Low	High	Not recommended for Cue-lure traps as it has low attraction for target species and high attraction for bees.
Red	Low	Low	May significantly reduce the capture of both target and non-target species.
Black	Low	Low	May significantly reduce the capture of both target and non-target species.

## Experimental Protocols

### Protocol 1: Evaluating the Impact of Trap Servicing Frequency on Non-Target Species Capture

**Objective:** To determine the optimal trap servicing frequency to minimize the capture of non-target species in Cue-lure baited traps.

**Methodology:**

- **Trap Setup:** Deploy a set of standard Cue-lure baited traps (e.g., Steiner or McPhail traps) in the study area.
- **Treatment Groups:** Divide the traps into different groups based on servicing frequency (e.g., Group A: serviced daily, Group B: serviced every 3 days, Group C: serviced weekly, Group D: serviced bi-weekly).
- **Data Collection:** At each service interval for each group, collect all captured insects.
- **Species Identification:** Identify and count the number of target fruit flies and all non-target insects. Non-target insects should be identified to the lowest feasible taxonomic level (e.g., family or species).
- **Data Analysis:** Compare the average number and diversity of non-target species captured per trap across the different servicing frequency groups using appropriate statistical analysis (e.g., ANOVA).

## Protocol 2: Assessing the Effect of Modified Trap Entry Ports on Non-Target Species Exclusion

**Objective:** To evaluate the effectiveness of reducing the entry port size of Cue-lure traps in excluding non-target insect species.

**Methodology:**

- **Trap Modification:**
  - For Steiner-type traps, create a cap or plate with smaller diameter holes (e.g., 5mm) that can be fitted over the standard entry funnels.
  - For McPhail-type traps, a mesh screen with a specific opening size can be placed over the bottom opening.

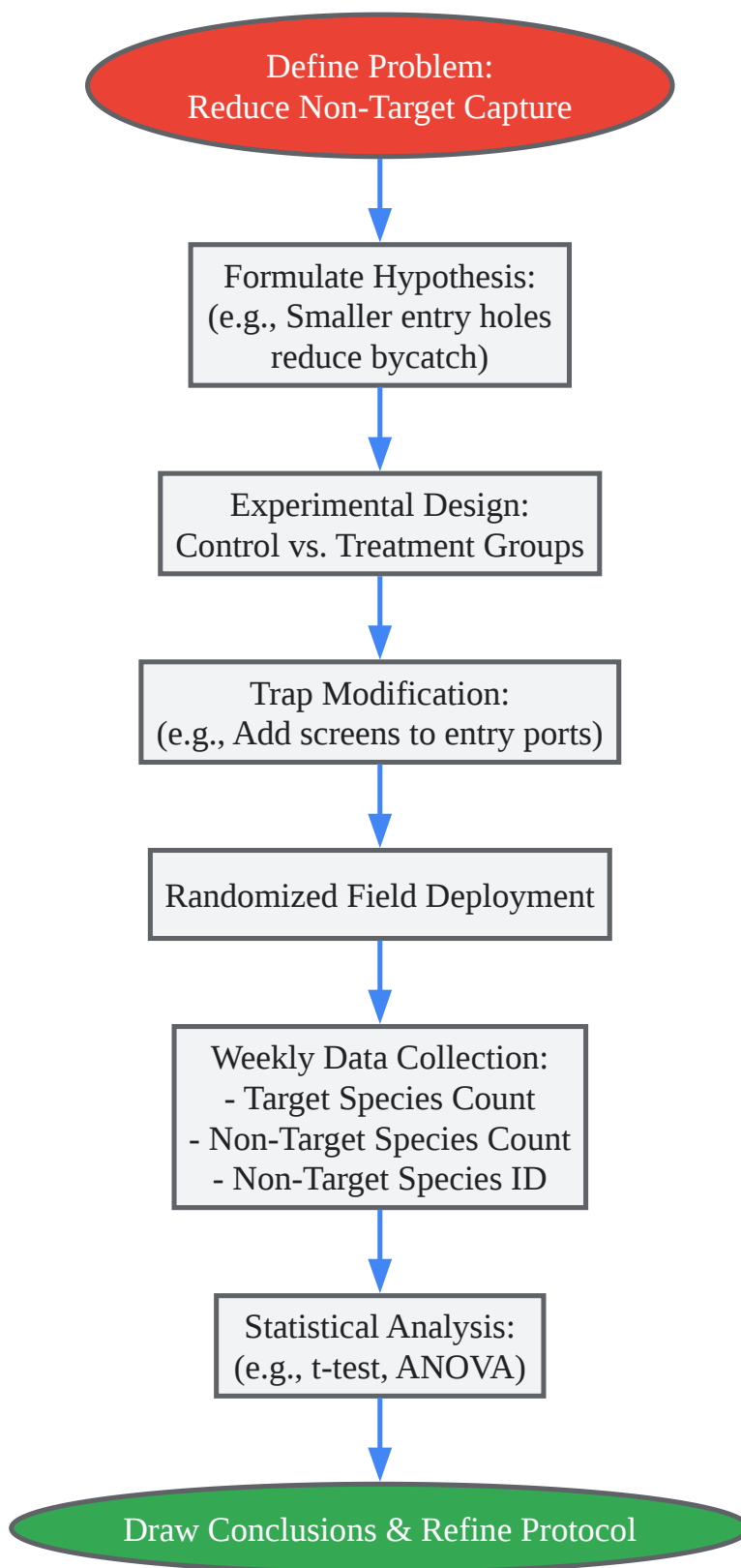
- Experimental Design:
  - Control Group: Standard, unmodified Cue-lure baited traps.
  - Treatment Group: Modified Cue-lure baited traps with reduced entry port size.
- Trap Deployment: Place control and treatment traps in the field in a randomized block design to account for spatial variability.
- Data Collection: Service all traps at a regular interval (e.g., weekly).
- Insect Identification and Counting: Collect, identify, and count all target and non-target insects from each trap. Measure the size of larger non-target insects that were successfully excluded.
- Statistical Analysis: Compare the mean number and size of non-target insects captured in the control and treatment traps.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for addressing high non-target species capture.



[Click to download full resolution via product page](#)

Caption: Workflow for an experiment to test trap modifications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Attraction of nontarget species to fruit fly (Diptera: tephritidae) male lures and decaying fruit flies in traps in hawaii - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Addressing non-target species capture in Cue-lure traps.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669329#addressing-non-target-species-capture-in-cue-lure-traps]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)